

Potential Research Areas for Oct-1-en-6-yne: A Technical Guide

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Compound of Interest

Compound Name: **Oct-1-EN-6-yne**

Cat. No.: **B14322320**

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Oct-1-en-6-yne is an organic molecule featuring both an alkene and an alkyne functional group.^{[1][2]} Its structure as a 1,6-ynoate makes it a versatile building block in organic synthesis, offering a platform for the construction of complex cyclic and acyclic molecules. This guide explores potential research avenues for **Oct-1-en-6-yne**, focusing on its chemical reactivity and potential applications in medicinal chemistry and drug development. The unique arrangement of the double and triple bonds allows for a variety of chemical transformations, making it a molecule of significant interest for creating novel molecular scaffolds.

Core Properties of Oct-1-en-6-yne

A clear understanding of the fundamental properties of **Oct-1-en-6-yne** is crucial for its application in research.

Property	Value	Source
Molecular Formula	C ₈ H ₁₂	PubChem[1]
IUPAC Name	oct-1-en-6-yne	PubChem[1]
CAS Number	109828-40-2	PubChem[1]
Molecular Weight	108.18 g/mol	PubChem[1]
Canonical SMILES	CC#CCCC=C	PubChem[1]

Potential Research Areas in Synthetic Chemistry

The reactivity of the enyne moiety in **Oct-1-en-6-yne** opens up a vast landscape for synthetic exploration. The primary areas of interest lie in intramolecular reactions that can lead to the rapid construction of complex carbocyclic and heterocyclic frameworks.

Transition Metal-Catalyzed Cycloisomerization

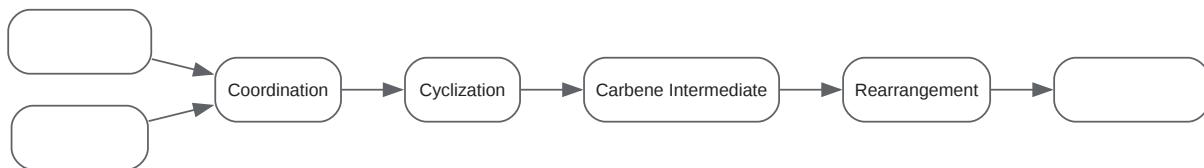
Transition metal catalysts, particularly those based on gold, iridium, and iron, are known to efficiently catalyze the cycloisomerization of 1,6-enynes. These reactions can lead to a variety of cyclic products, often with high stereoselectivity.

a) Gold-Catalyzed Cycloisomerization: Gold(I) catalysts are particularly effective in activating the alkyne moiety of 1,6-enynes, initiating a cascade of reactions to form bicyclic products. The reaction typically proceeds through a 5-exo-dig or 6-endo-dig cyclization pathway.

Experimental Protocol: General Procedure for Gold-Catalyzed Cycloisomerization of a 1,6-Enyne

To a solution of the 1,6-enyne (e.g., **Oct-1-en-6-yne**) in an appropriate solvent such as dichloromethane, a catalytic amount of a gold(I) complex (e.g., [Au(IPr)Cl]/AgSbF₆ or [Au(Johnphos)Cl]/AgSbF₆) is added. The reaction is typically stirred at room temperature until completion. The resulting product, a bicyclic diene, can then be purified using standard techniques like column chromatography.

Logical Workflow for Gold-Catalyzed Cycloisomerization



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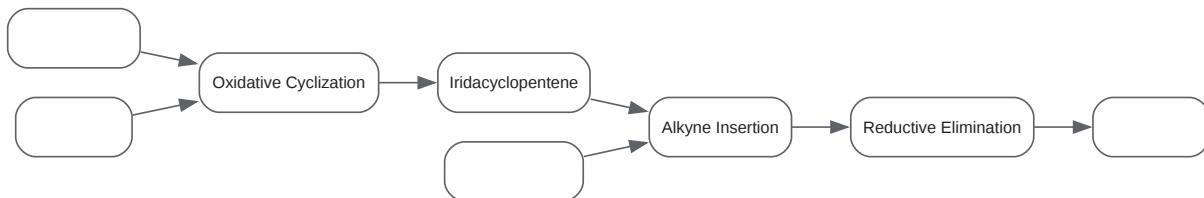
Gold-Catalyzed Cycloisomerization Workflow

b) Iridium-Catalyzed Cycloaddition: Iridium complexes can catalyze the [2+2+2] cycloaddition of 1,6-enynes with external alkynes, leading to the formation of substituted benzene derivatives. Intramolecular cycloisomerization is also possible, yielding methylene cyclopentane derivatives.

Experimental Protocol: General Procedure for Iridium-Catalyzed Cycloaddition of a 1,6-Enyne

A mixture of the 1,6-enyne (e.g., **Oct-1-en-6-yne**), an external alkyne, and a catalytic amount of an iridium complex (e.g., $[\text{Ir}(\text{COD})\text{Cl}]_2$) with a suitable ligand (e.g., dppe) in a solvent like toluene is heated under an inert atmosphere. The reaction progress is monitored by techniques such as TLC or GC-MS. Upon completion, the product is isolated and purified.

Logical Workflow for Iridium-Catalyzed Cycloaddition



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Iridium-Catalyzed [2+2+2] Cycloaddition Workflow

c) Iron-Catalyzed Reductive Cyclization: Iron catalysts offer a more sustainable and cost-effective alternative for the cyclization of 1,6-enynes. These reactions typically proceed via a

reductive pathway to yield substituted pyrrolidines and tetrahydrofurans when appropriate heteroatoms are present in the tether.[3] For **Oct-1-en-6-yne**, which has a carbon tether, this would lead to carbocyclic products.

Experimental Protocol: General Procedure for Iron-Catalyzed Reductive Cyclization of a 1,6-Enyne

In a glovebox, an iron catalyst (e.g., FeCl_2) and a ligand (e.g., an iminopyridine ligand) are dissolved in a suitable solvent like THF. The 1,6-ynye (e.g., **Oct-1-en-6-yne**) is added, followed by a reducing agent (e.g., Et_2Zn and $\text{MgBr}_2 \cdot \text{OEt}_2$). The reaction is stirred at room temperature until the starting material is consumed. The reaction is then quenched, and the product is isolated and purified.[3]

Radical Cyclizations

Radical-mediated cyclizations of 1,6-enynes provide a powerful tool for the synthesis of highly functionalized cyclic compounds. These reactions can be initiated by various radical initiators and can proceed through different cascade pathways.

Experimental Protocol: General Procedure for Radical Cascade Cyclization of a 1,6-Enyne

To a solution of the 1,6-ynye (e.g., **Oct-1-en-6-yne**) in a solvent such as DMSO, a radical initiator (e.g., tert-butyl hydroperoxide) and a catalyst (e.g., a copper salt) are added. The reaction mixture is then heated to initiate the radical cascade. The reaction progress is monitored, and upon completion, the product is isolated and purified.[4]

Logical Workflow for Radical Cyclization



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Radical Cascade Cyclization Workflow

Potential Research Areas in Drug Development

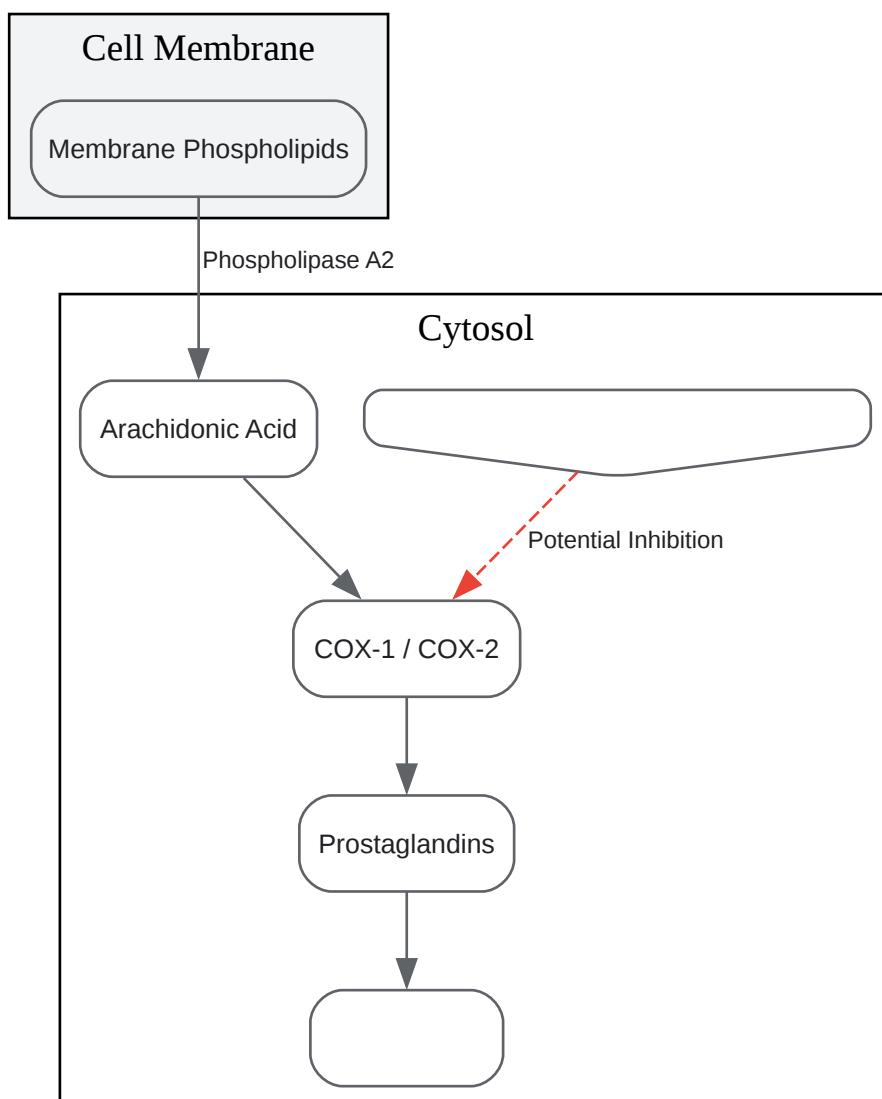
The enyne functional group is present in a number of natural products with interesting biological activities, suggesting that derivatives of **Oct-1-en-6-yne** could be explored for their therapeutic potential.[5]

Anti-inflammatory Agents

Enyne derivatives have been reported to possess anti-inflammatory properties.[5][6] The mechanism of action is thought to be related to the inhibition of enzymes involved in the inflammatory cascade, such as cyclooxygenases (COX-1 and COX-2).[7] Research in this area could involve the synthesis of a library of **Oct-1-en-6-yne** derivatives and their screening for anti-inflammatory activity in cellular and in vivo models.

Potential Signaling Pathway for Investigation

A potential avenue for research is the investigation of the effect of **Oct-1-en-6-yne** derivatives on the arachidonic acid cascade. This pathway is central to inflammation and is the target of many existing anti-inflammatory drugs.

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Hypothesized Anti-inflammatory Action

Antimicrobial Agents

The enyne motif is also found in natural products with antimicrobial activity. The development of novel antibiotics is a critical area of research due to the rise of antibiotic-resistant bacteria. **Oct-1-en-6-yne** could serve as a starting point for the synthesis of new antimicrobial compounds. A research program could involve synthesizing derivatives and screening them against a panel of pathogenic bacteria and fungi.

Enzyme Inhibitors

The reactivity of the alkyne and alkene functionalities in **Oct-1-en-6-yne** makes it a candidate for the design of covalent inhibitors of enzymes. The enyne could potentially react with nucleophilic residues in the active site of an enzyme, leading to irreversible inhibition. This approach has been successful in the development of various drugs.

Summary of Potential Research and Quantitative Data

Research Area	Key Reaction/Assay	Potential Products/Outcomes	Reported Yields for 1,6-Enynes
Gold-Catalyzed Cycloisomerization	Cyclization of the enyne moiety	Bicyclic dienes	Generally high (often >90%)
Iridium-Catalyzed Cycloaddition	[2+2+2] cycloaddition with alkynes	Substituted benzenes	Moderate to good (50-80%)
Iron-Catalyzed Reductive Cyclization	Reductive cyclization	Substituted carbocycles	Good (up to 80%)[3]
Radical Cyclization	Radical-initiated cascade reaction	Functionalized cyclic compounds	Variable, often moderate to good
Anti-inflammatory Activity	COX inhibition assays, cellular inflammation models	Novel anti-inflammatory agents	N/A
Antimicrobial Activity	Minimum Inhibitory Concentration (MIC) assays	New antimicrobial compounds	N/A
Enzyme Inhibition	Enzyme kinetics, covalent labeling studies	Potent and selective enzyme inhibitors	N/A

Conclusion

Oct-1-en-6-yne is a molecule with significant untapped potential. Its rich chemical reactivity, particularly in the realm of transition metal-catalyzed and radical-mediated cyclizations,

provides a fertile ground for the discovery of novel synthetic methodologies and the construction of complex molecular architectures. Furthermore, the known biological activities of other enyne-containing compounds suggest that derivatives of **Oct-1-en-6-yne** could be valuable leads in the development of new therapeutic agents. The research areas outlined in this guide offer a starting point for scientists and researchers to explore the full potential of this versatile chemical building block.

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